

# Application Notes and Protocols: Monitoring NP-C86 Effects on Insulin Sensitivity

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## Compound of Interest

Compound Name: NP-C86

Cat. No.: B1574664

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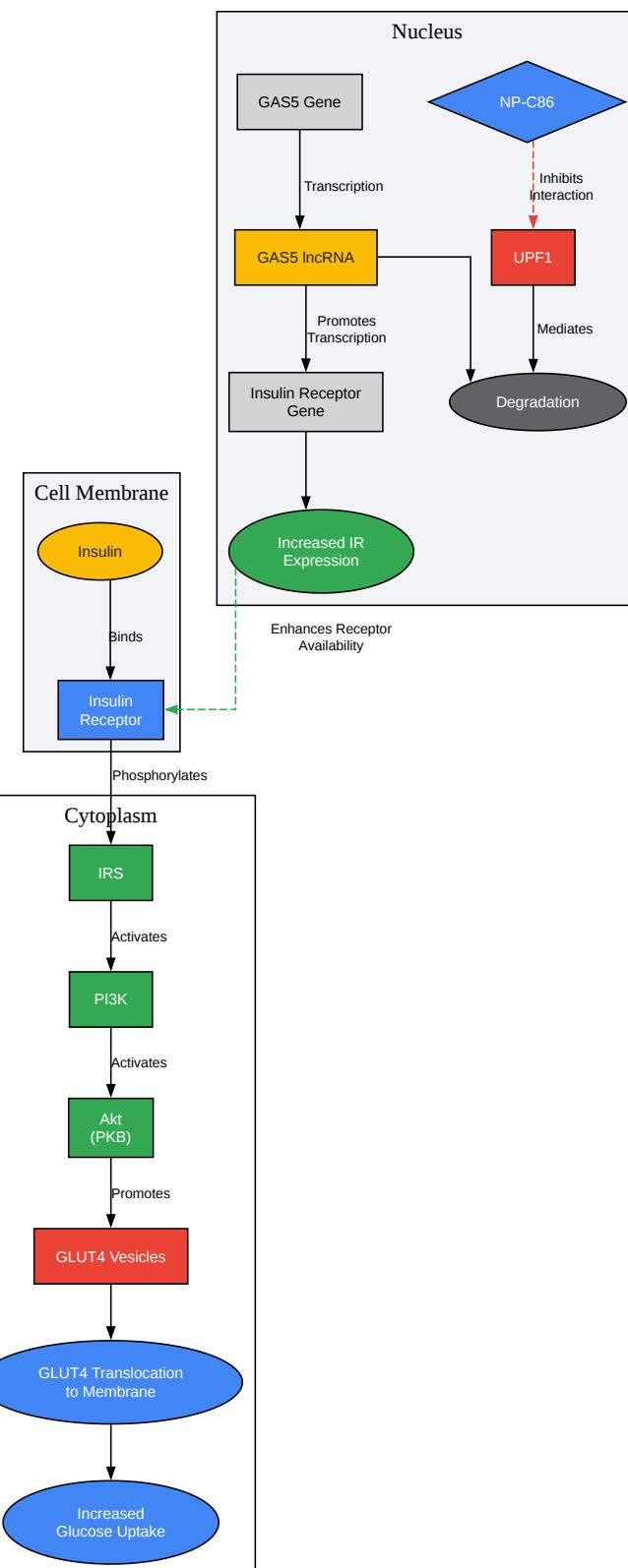
## Introduction

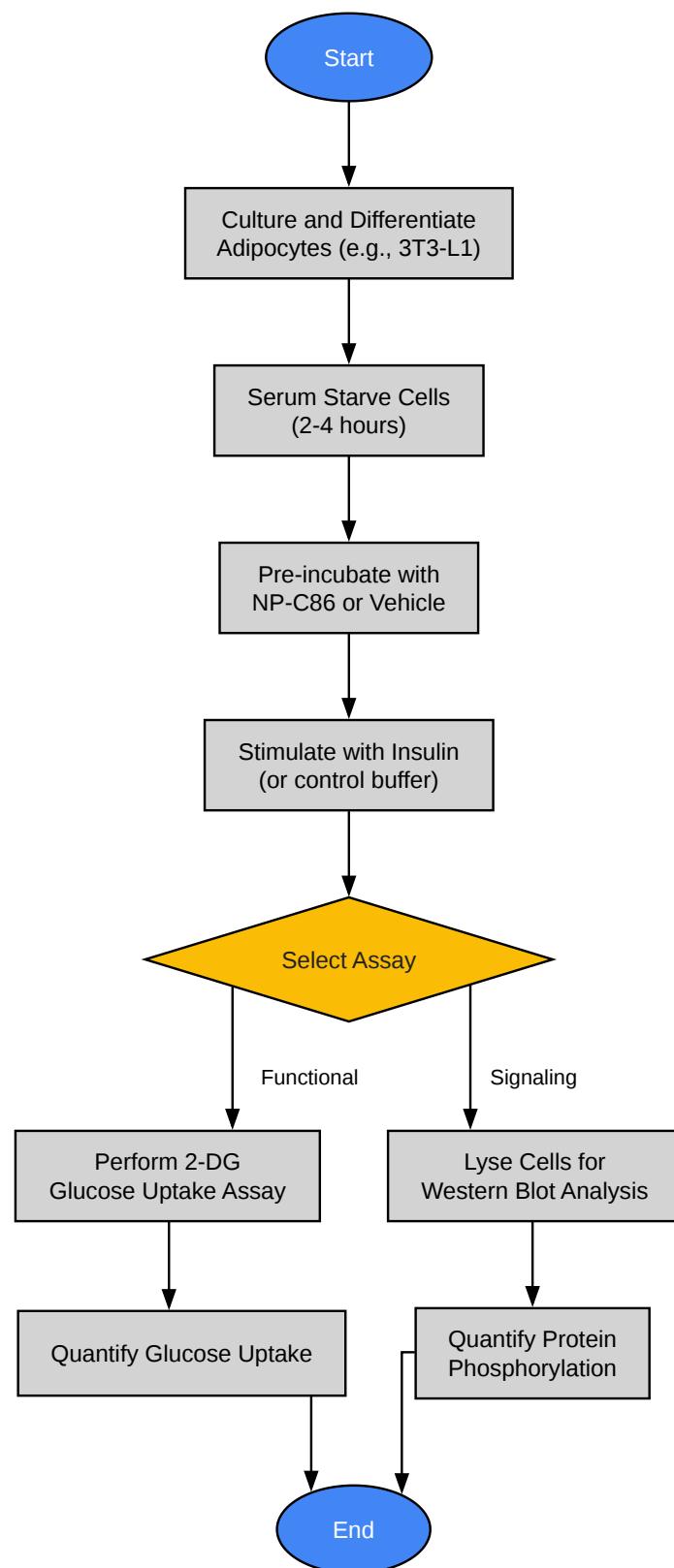
**NP-C86** is a novel small molecule compound designed to enhance insulin sensitivity by stabilizing the long noncoding RNA (lncRNA) GAS5.[1][2][3][4][5][6] In metabolic disorders such as Type 2 Diabetes Mellitus (T2DM), GAS5 levels are often downregulated, leading to impaired insulin signaling and reduced glucose uptake.[1][2][3][4][5][6] **NP-C86** works by disrupting the interaction between GAS5 and UPF-1, an RNA helicase involved in nonsense-mediated decay, thereby preventing GAS5 degradation.[3][4][6] The subsequent increase in GAS5 levels enhances the expression of the insulin receptor, leading to improved insulin signaling and greater glucose uptake in cells.[1][2][3][4][5][6]

These application notes provide detailed protocols for assessing the *in vivo* and *in vitro* effects of **NP-C86** on insulin sensitivity. The included methodologies are intended to guide researchers in pharmacology, metabolic diseases, and drug discovery through the process of evaluating the therapeutic potential of **NP-C86** and similar compounds.

## Mechanism of Action of NP-C86

The mechanism by which **NP-C86** enhances insulin sensitivity is centered on the stabilization of the lncRNA GAS5. This stabilization leads to a cascade of events that ultimately improves cellular response to insulin.



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